

A Technical Guide to the Physicochemical Properties of Triethyl Phosphite

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Compound of Interest

Compound Name: Triethyl phosphite

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This technical guide provides an in-depth overview of the boiling point and density of **triethyl phosphite**, a versatile organophosphorus compound utilized as a reagent in organic synthesis and as a ligand in organometallic chemistry. This document outlines its key physical properties, detailed experimental protocols for their determination, and visual workflows to illustrate relevant processes.

Core Physicochemical Data

Triethyl phosphite, with the chemical formula $\text{P}(\text{OCH}_2\text{CH}_3)_3$, is a colorless liquid characterized by a strong, unpleasant odor.^[1] Accurate knowledge of its physical properties, such as boiling point and density, is crucial for its handling, application in synthetic protocols, and for quality control.

Summary of Physical Properties

The boiling point and density of **triethyl phosphite** have been reported across various sources. A summary of these values is presented below for easy reference and comparison.

Physical Property	Value	Conditions	Reference
Boiling Point	158 °C	Standard atmospheric pressure	[1][2]
156 °C	Standard atmospheric pressure	[3][4]	
156.0 °C to 158.0 °C	Not specified	[5]	
57 to 58 °C	at 16 mmHg	[6]	
Density	0.96 g/cm ³	Not specified	[1]
0.969 g/mL	at 25 °C	[6][3][4][7]	
0.9650 g/mL	Not specified	[5]	

Experimental Protocols

Precise determination of the boiling point and density is fundamental for verifying the purity of **triethyl phosphite**. The following sections detail standardized laboratory procedures for these measurements.

Protocol 1: Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for small sample volumes and provides a reasonably accurate measurement of the boiling point.[8][9]

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., aluminum block on a hot plate)[10]

- Clamps and stand
- Magnetic stirrer and stir bar (optional, to prevent bumping)[8]

Procedure:

- Sample Preparation: Place approximately 0.5-1.0 mL of **triethyl phosphite** into the small test tube. If using, add a small magnetic stir bar.
- Capillary Tube Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end facing upwards.[10]
- Apparatus Assembly: Clamp the test tube in the heating block. Suspend a thermometer in the test tube, ensuring the thermometer bulb is positioned close to the capillary tube but not touching the sides or bottom of the test tube.
- Heating: Begin heating the apparatus gently. As the temperature rises, a stream of air bubbles will emerge from the open end of the capillary tube.[8]
- Observation: Continue heating until a rapid and continuous stream of bubbles is observed. This indicates the liquid has reached its boiling point.
- Temperature Reading: Stop heating and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid begins to be drawn into the capillary tube.[8] Record this temperature.
- Repeat: For accuracy, repeat the procedure two more times and calculate the average boiling point.

Protocol 2: Determination of Density (Pycnometer Method)

The use of a pycnometer, a glass flask with a specific, calibrated volume, is a precise method for determining the density of liquids.[11]

Apparatus:

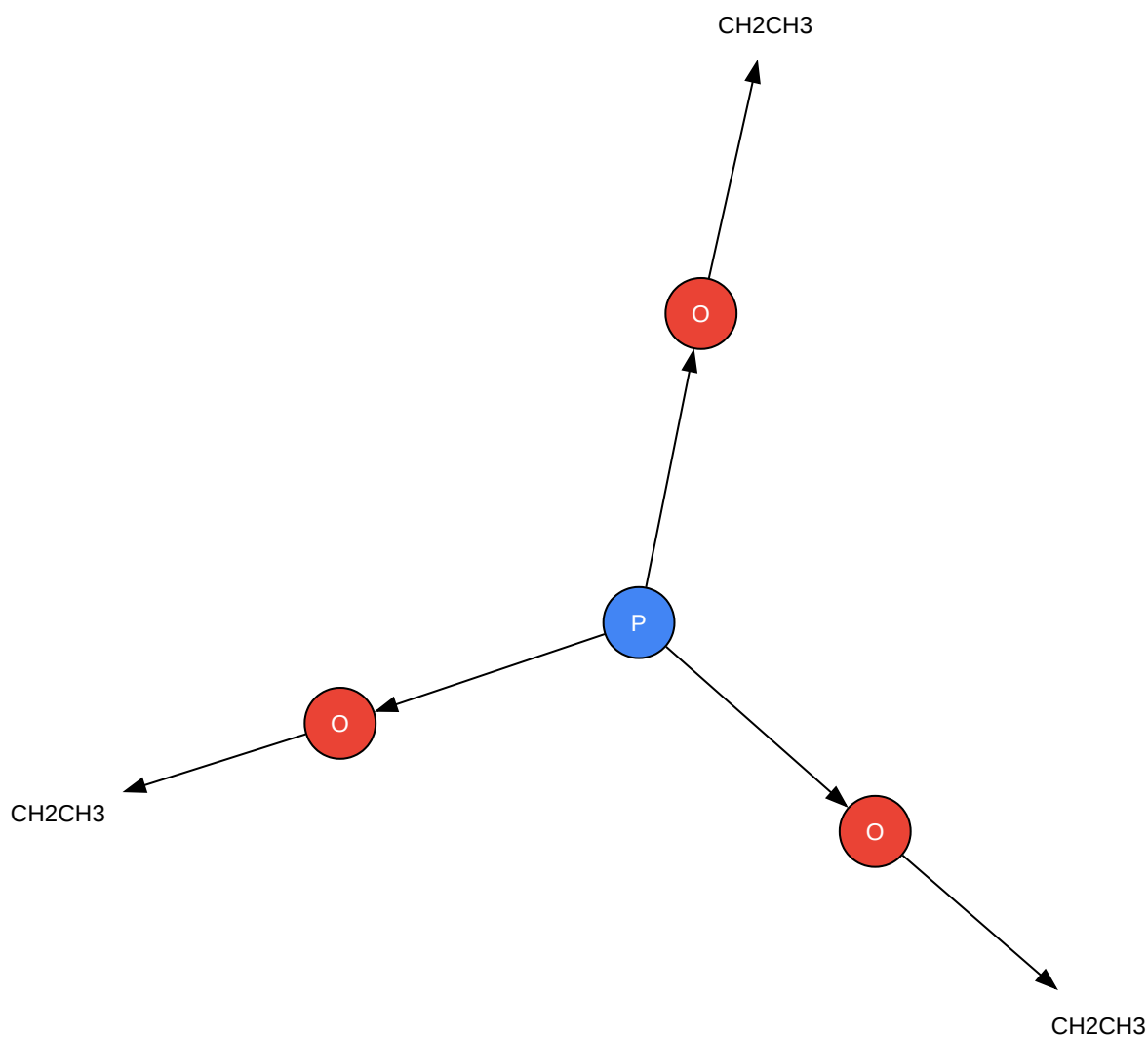
- Pycnometer (specific gravity bottle) of a known volume (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Thermometer
- Constant temperature water bath

Procedure:

- **Clean and Dry:** Thoroughly clean the pycnometer with a suitable solvent, followed by distilled water, and then dry it completely.
- **Mass of Empty Pycnometer:** Carefully weigh the clean, dry, and empty pycnometer on the analytical balance. Record this mass (m_1).
- **Fill with Triethyl Phosphite:** Fill the pycnometer with **triethyl phosphite**, ensuring no air bubbles are trapped. Place the stopper, allowing excess liquid to be expelled through the capillary.
- **Equilibrate Temperature:** Place the filled pycnometer in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
- **Mass of Filled Pycnometer:** Remove the pycnometer from the bath, carefully wipe the exterior dry, and weigh it. Record this mass (m_2).
- **Calculation:** Calculate the mass of the **triethyl phosphite** by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer ($m_{\text{liquid}} = m_2 - m_1$).
- **Density Calculation:** The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$ where V is the known volume of the pycnometer.

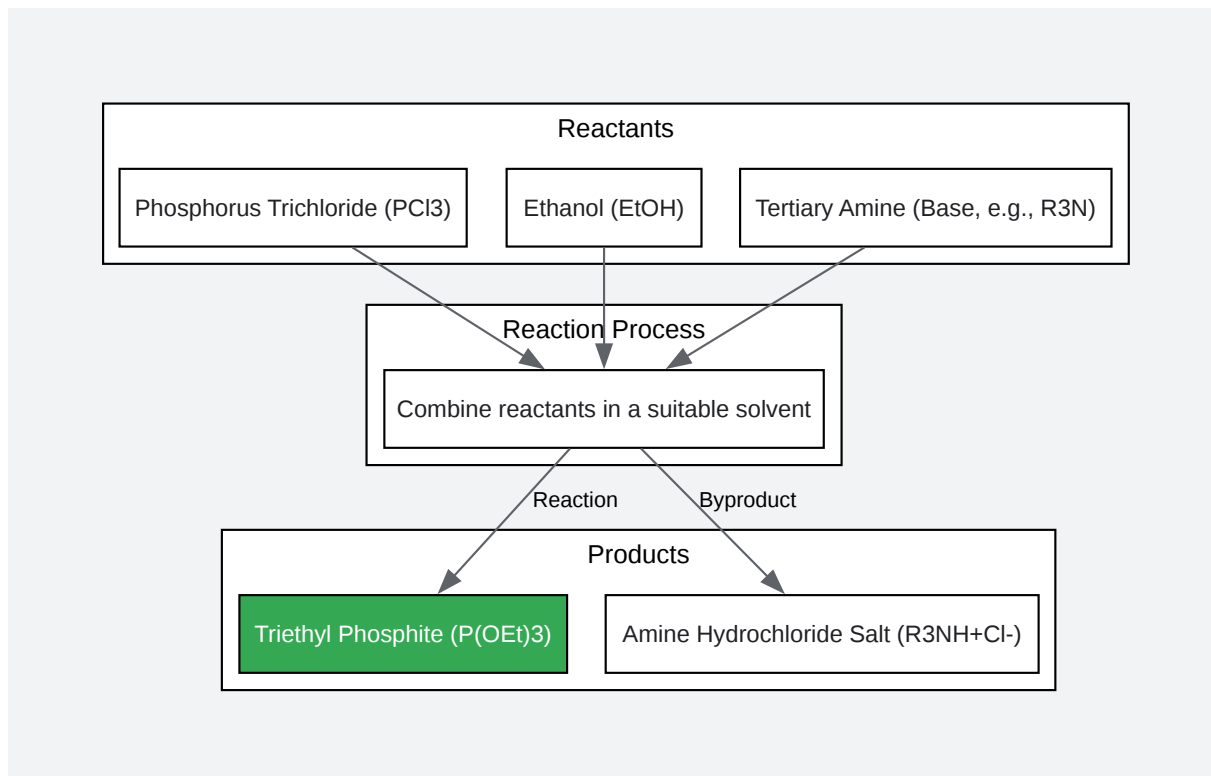
Visualized Workflows and Structures

To further clarify the processes and relationships discussed, the following diagrams are provided using the DOT language.



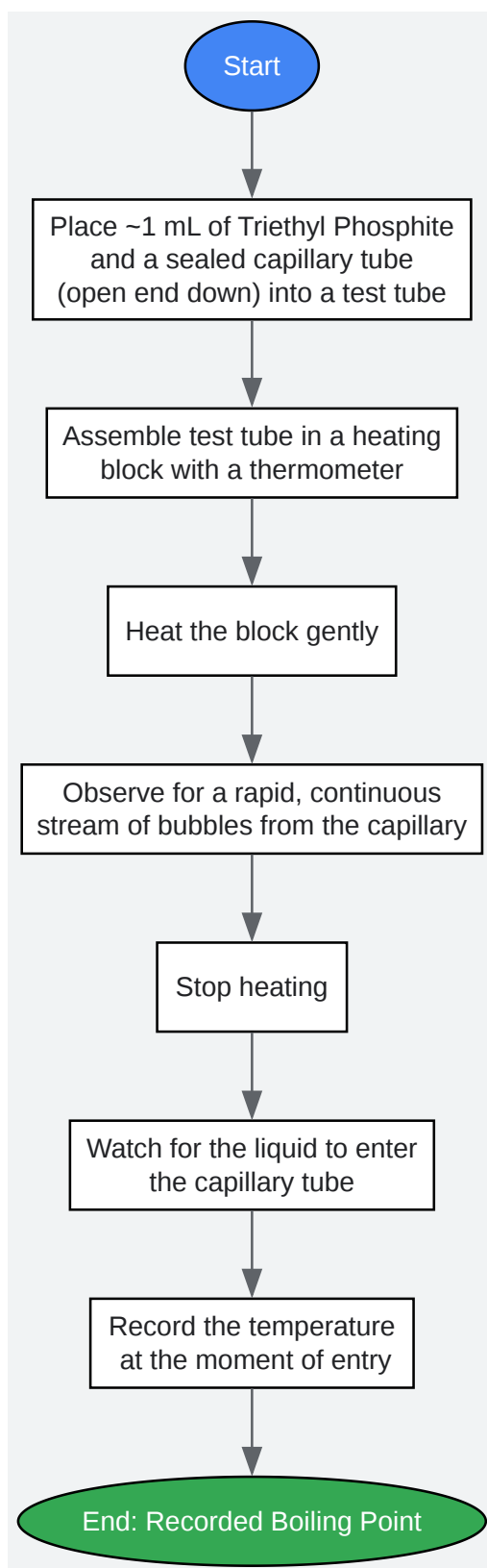
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Caption: Chemical structure of **Triethyl Phosphite**, $\text{P}(\text{OEt})_3$.



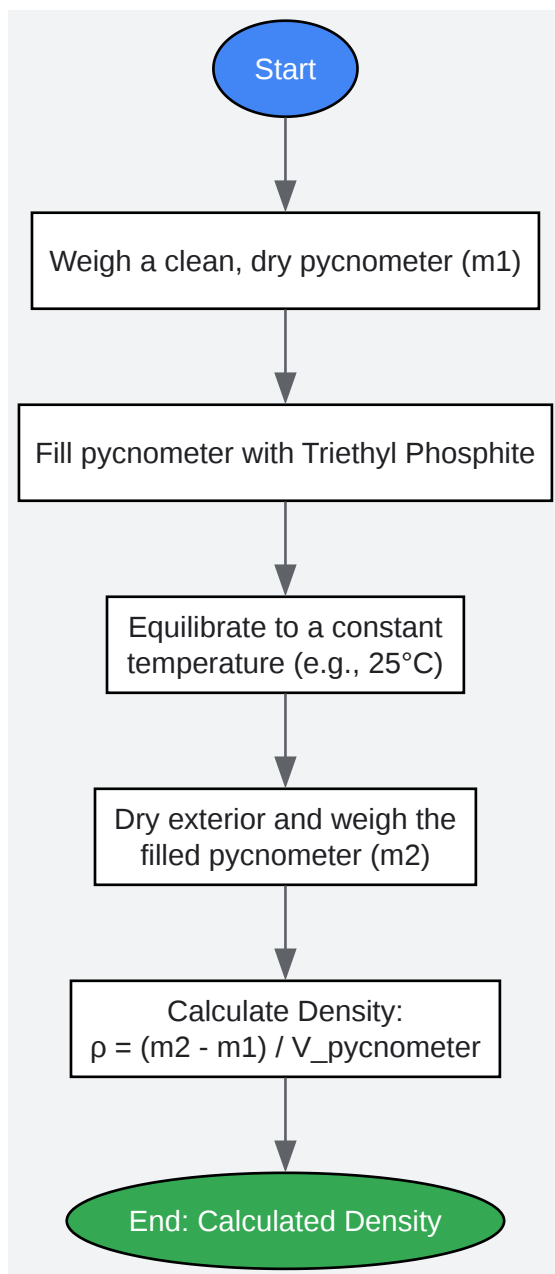
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Caption: Synthesis workflow for **Triethyl Phosphite**.^[6]



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Caption: Experimental workflow for boiling point determination.



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Caption: Experimental workflow for density determination.

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